

Personal protective equipment for handling Ripk2-IN-5

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for Ripk2-IN-5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ripk2-IN-5**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent kinase inhibitor.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Ripk2-IN-5** are summarized in the table below.



Property	Value	Source
Molecular Weight	354.43 g/mol	[1]
CAS Number	2885227-09-6	[1][2]
IC50 (RIPK2)	5.1 nM	[2]
Appearance	Solid (Off-white to light yellow)	[1]
Solubility	DMSO: 116.67 mg/mL (329.18 mM)	[1][3]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month	[1][2]
Stability	Moderate stability in human liver microsomes.	[2][3]

Operational Plan: Personal Protective Equipment (PPE)

Due to the potent nature of **Ripk2-IN-5**, a comprehensive approach to personal protection is mandatory to prevent exposure through inhalation, skin contact, or ingestion.

Engineering Controls:

- Primary: All handling of Ripk2-IN-5 powder should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation risk.
- Secondary: Ensure a well-ventilated laboratory environment. An eyewash station and safety shower must be readily accessible.

Personal Protective Equipment (PPE):

Eye and Face Protection: Chemical safety goggles with side shields are required at all times.
 A face shield should be worn over safety goggles when there is a risk of splashing.



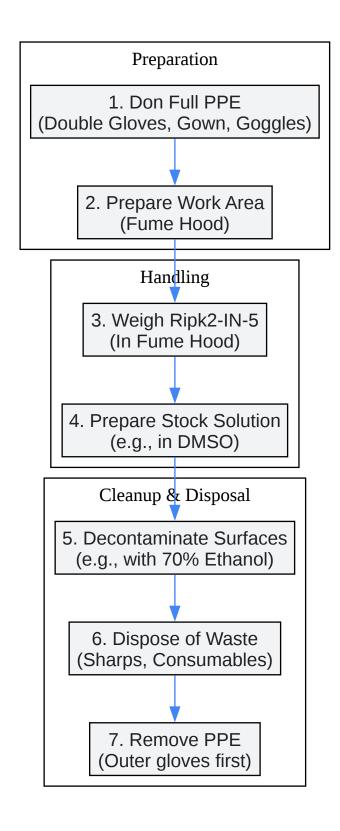




- Hand Protection: Wear two pairs of nitrile gloves. The outer glove should be removed and disposed of immediately after handling the compound. Change gloves frequently, and always before leaving the work area.
- Body Protection: A lab coat with long sleeves and a solid front must be worn. Ensure cuffs
 are tucked into the inner pair of gloves.
- Respiratory Protection: For weighing and handling of the powder outside of a containment hood, a NIOSH-approved respirator with a particulate filter (N95 or higher) is recommended.

Experimental Workflow for Handling Ripk2-IN-5





Click to download full resolution via product page

Figure 1: Experimental workflow for the safe handling of **Ripk2-IN-5**.





Disposal Plan

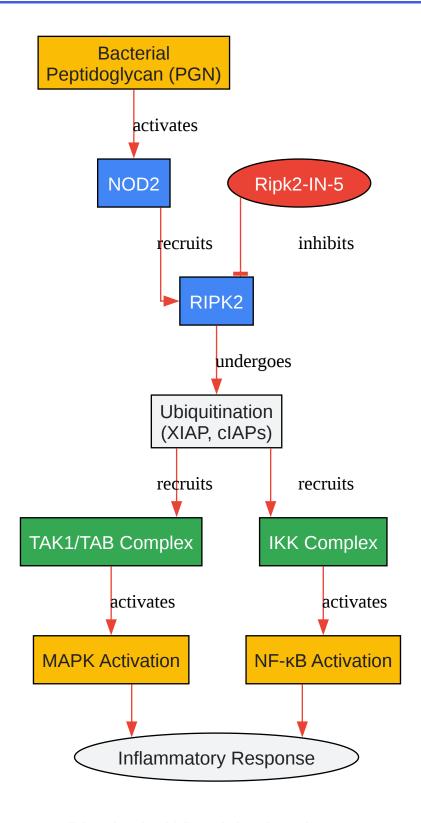
Proper disposal of **Ripk2-IN-5** and associated waste is critical to prevent environmental contamination and accidental exposure.

- Solid Waste:
 - All disposable materials that have come into contact with Ripk2-IN-5 (e.g., gloves, weigh boats, pipette tips) should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Solutions containing Ripk2-IN-5 should be collected in a designated, sealed, and labeled hazardous waste container. Do not dispose of down the drain.
- Decontamination:
 - All surfaces and equipment should be decontaminated after use. A suitable solvent (e.g., 70% ethanol) should be used to wipe down surfaces, and the cleaning materials should be disposed of as hazardous waste.

NOD2-RIPK2 Signaling Pathway

Ripk2-IN-5 is a potent inhibitor of Receptor-Interacting serine/threonine-Protein Kinase 2 (RIPK2), a key component of the NOD-like receptor signaling pathway. Understanding this pathway is crucial for contextualizing the inhibitor's mechanism of action.





Click to download full resolution via product page

Figure 2: Simplified NOD2-RIPK2 signaling pathway and the point of inhibition by Ripk2-IN-5.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. RIPK2-IN-5 | RIPK2抑制剂 | MCE [medchemexpress.cn]
- 2. medchemexpress.com [medchemexpress.com]
- 3. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ripk2-IN-5].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366214#personal-protective-equipment-for-handling-ripk2-in-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.